

Application Note: HPLC Analysis of 6,6-Dibromopenicillanic Acid

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Compound of Interest

Compound Name: 6,6-Dibromopenicillanic acid

Cat. No.: B113445

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This application note details a reverse-phase HPLC method for the quantitative analysis of **6,6-Dibromopenicillanic acid**. The described protocol is intended to provide a starting point for method development and validation in research and quality control environments.

Experimental Protocol

This protocol outlines the preparation of standards and samples, along with the necessary HPLC conditions for the analysis of **6,6-Dibromopenicillanic acid**.

Materials and Reagents

- **6,6-Dibromopenicillanic acid** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (reagent grade)

Standard Preparation

- Primary Stock Standard (1000 µg/mL): Accurately weigh 10 mg of **6,6-Dibromopenicillanic acid** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water.

- Working Standards: Prepare a series of working standards by diluting the primary stock standard with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1-100 µg/mL).

Sample Preparation

For analysis of a pure substance, prepare the sample in the same manner as the primary stock standard, and dilute as necessary to fall within the calibration range.

HPLC Instrumentation and Conditions

The analysis is performed using a standard HPLC system equipped with a UV detector.

Data Presentation

The following tables summarize the chromatographic conditions and expected performance parameters for the HPLC analysis of **6,6-Dibromopenicillanic acid**.

Table 1: Chromatographic Conditions

| Parameter | Value |
|----------------------|---|
| Column | C18, 4.6 x 150 mm, 5 µm |
| Mobile Phase | Acetonitrile : Water (50:50, v/v) with 0.1% Formic Acid |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30 °C |
| Detection Wavelength | 220 nm |
| Injection Volume | 10 µL |
| Run Time | 10 minutes |

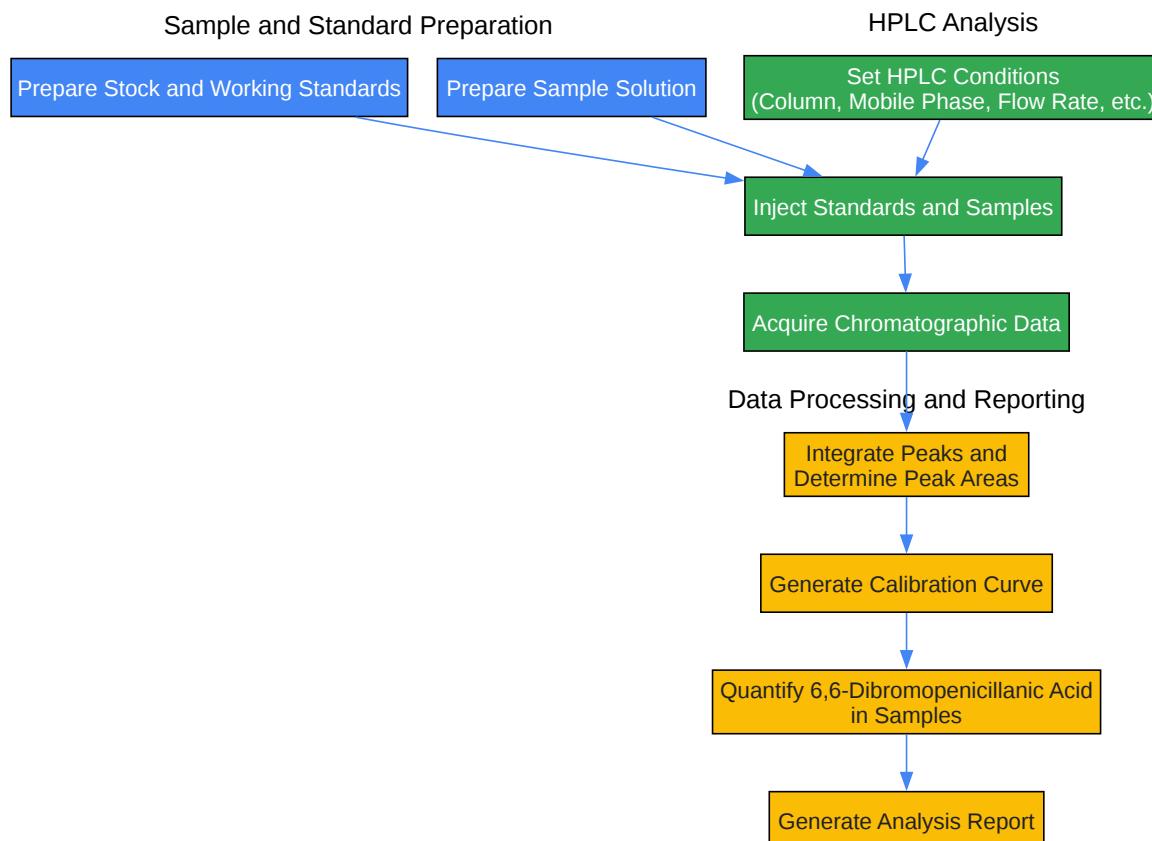
Table 2: Example Method Performance Characteristics

| Parameter | Expected Value |
|-------------------------------|------------------|
| Retention Time | ~ 4.5 minutes |
| Linearity (r^2) | > 0.999 |
| Limit of Detection (LOD) | ~ 0.1 μ g/mL |
| Limit of Quantification (LOQ) | ~ 0.3 μ g/mL |

Experimental Workflow Diagram

The following diagram illustrates the overall workflow for the HPLC analysis of **6,6-Dibromopenicillanic acid**.

HPLC Analysis Workflow for 6,6-Dibromopenicillanic Acid

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Caption: HPLC Analysis Workflow.

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